

Technical Grade Sodium Formate: A Comprehensive Guide to Physical and Chemical Specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Formate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical and chemical specifications of technical grade **sodium formate** (HCOONa). It is intended to be a resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. The guide summarizes key quantitative data in structured tables, outlines detailed experimental protocols for quality assessment, and provides visual diagrams to illustrate important chemical processes and workflows.

Physical and Chemical Properties

Sodium formate, the sodium salt of formic acid, is a white crystalline powder.^{[1][2]} It is deliquescent, meaning it readily absorbs moisture from the air.^{[3][4][5]} It has a faint odor of formic acid. Technical grade **sodium formate** is widely used in various industrial applications, including as a buffering agent, a de-icing agent, and in the leather and textile industries.

Table 1: General Physical and Chemical Properties of **Sodium Formate**

Property	Value	References
Chemical Formula	HCOONa	
Molecular Weight	68.01 g/mol	
Appearance	White crystalline powder or granules	
Density	1.92 g/cm ³ (at 20 °C)	
Melting Point	253 °C (487 °F; 526 K)	
Boiling Point	Decomposes upon further heating	
Solubility in Water	Highly soluble; 97.2 g/100 mL (at 20 °C), 160 g/100 mL (at 100 °C)	
Solubility in Other Solvents	Soluble in glycerol; slightly soluble in ethanol; insoluble in ether	
pH of Aqueous Solution	Basic (alkaline)	
1 mM Solution	~7.4	
10 mM Solution	~7.83	
100 mM Solution	~8.25	
0.2 M Solution	~8.02	

Technical Specifications

Technical grade **sodium formate** is suitable for most industrial applications but contains a quantifiable level of impurities that may make it unsuitable for food or pharmaceutical uses without further purification. The specifications for technical grade can vary by manufacturer, but typical values are presented below. For higher purity requirements, ACS reagent grade or other analytical grades should be considered.

Table 2: Typical Specifications for Technical Grade **Sodium Formate**

Parameter	Specification	References
Assay (Purity)	$\geq 93.0 - 97.0\%$	
Water (Moisture) Content	$\leq 0.5 - 1.5\%$	
Sodium Hydroxide (NaOH)	$\leq 0.05 - 1.0\%$	
Sodium Carbonate (Na_2CO_3)	$\leq 1.3 - 2.0\%$	
Sodium Chloride (NaCl)	$\leq 0.5 - 3.0\%$	
Sodium Sulfide (Na_2S)	$\leq 0.06 - 0.1\%$	
Insoluble Matter	$\leq 0.005\%$	
Chloride (Cl^-)	$\leq 0.001 - 0.01\%$	
Sulfate (SO_4^{2-})	$\leq 0.001 - 0.02\%$	
Iron (Fe)	$\leq 5 \text{ ppm (0.0005\%)} - 0.002\%$	
Heavy Metals (as Pb)	$\leq 5 \text{ ppm (0.0005\%)} - 0.002\%$	
Calcium (Ca)	$\leq 0.005\%$	

Experimental Protocols

Accurate determination of the specifications outlined above requires standardized analytical methods. The following sections detail common experimental protocols for key quality control tests.

Assay (Purity) Determination by Redox Titration

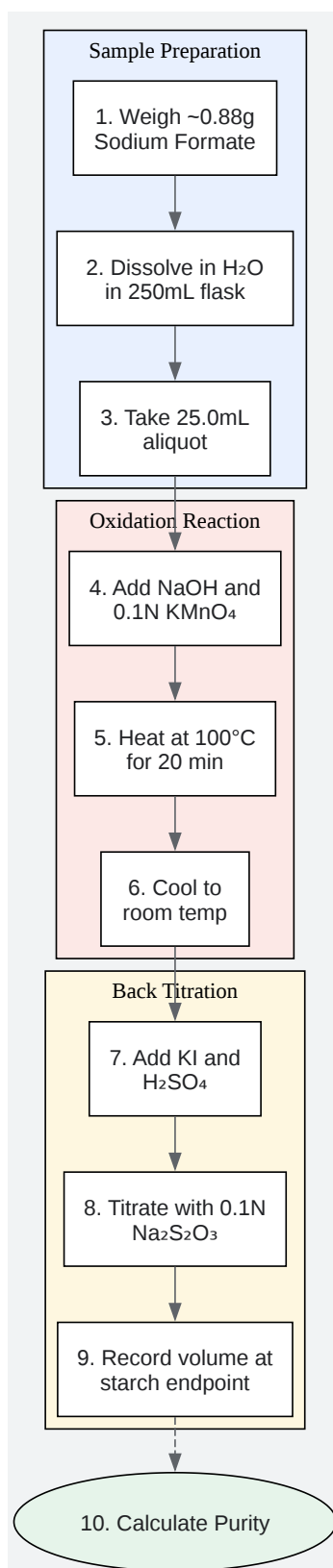
This method determines the purity of **sodium formate** based on its reducing properties. It involves titration with a standardized solution of potassium permanganate in a basic medium.

Protocol:

- **Sample Preparation:** Accurately weigh approximately 0.88 g of the **sodium formate** sample. Transfer it to a 250 mL volumetric flask, dissolve with 50 mL of deionized water, and then

dilute to the mark with water. Mix the solution thoroughly.

- **Reaction Setup:** Pipette 25.0 mL of the sample solution into a 250 mL glass-stoppered flask. Add 3 mL of 10% sodium hydroxide solution and exactly 50.0 mL of a standardized 0.1 N potassium permanganate (KMnO_4) volumetric solution.
- **Heating:** Heat the mixture on a hot plate to approximately 100 °C for 20 minutes. This ensures the complete oxidation of formate to carbonate.
- **Titration:** Cool the flask completely to room temperature. Add 4 g of potassium iodide (KI) crystals and mix to dissolve. Carefully add 5 mL of 25% sulfuric acid solution. The excess permanganate liberates iodine from the potassium iodide.
- **Endpoint Determination:** Immediately titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution, using a starch indicator near the endpoint. The endpoint is reached when the blue color of the starch-iodine complex disappears.
- **Calculation:** The purity of **sodium formate** is calculated based on the volume of potassium permanganate consumed in the reaction. A blank titration without the **sodium formate** sample should also be performed to account for any interfering substances.



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Caption: Workflow for **Sodium Formate** Purity Assay via Titration.

Moisture Content Determination

Due to its hygroscopic nature, determining the water content is critical. Two common methods are oven drying and Karl Fischer titration.

Protocol 1: Oven Drying Method

- Accurately weigh a representative sample of **sodium formate** (e.g., 5-10 g) and record the initial weight.
- Place the sample in a pre-heated oven at 105-110 °C. This temperature is sufficient to evaporate moisture without causing significant decomposition of the **sodium formate**.
- Heat the sample for a specified period, typically 2-4 hours.
- Remove the sample and cool it in a desiccator to prevent reabsorption of atmospheric moisture.
- Weigh the dried sample. The moisture content is calculated from the weight loss.

Protocol 2: Karl Fischer Titration This is a highly accurate and specific method for determining water content.

- Prepare a Karl Fischer reagent, which contains iodine, sulfur dioxide, a base (like imidazole), and a solvent (like methanol).
- Weigh a known amount of the **sodium formate** sample and dissolve it in a suitable anhydrous solvent, typically methanol.
- Titrate the sample solution with the Karl Fischer reagent using an automatic titrator.
- The titrator detects the endpoint when all the water in the sample has reacted. The volume of reagent used is then used to calculate the moisture content.

Determination of Impurities

Insoluble Matter:

- Dissolve a known weight of the sample (e.g., 20 g) in deionized water (e.g., 200 mL).
- Filter the solution through a pre-weighed, fine-porosity filtering crucible.
- Wash the residue with deionized water, dry the crucible at 105 °C, cool in a desiccator, and weigh. The increase in weight corresponds to the insoluble matter.

Chloride and Sulfate: These ions are typically determined by turbidimetric or colorimetric methods. For chloride, a sample solution is treated with silver nitrate in an acidic medium, and the resulting turbidity is compared to a standard. For sulfate, the sample is treated with barium chloride, and the barium sulfate turbidity is measured.

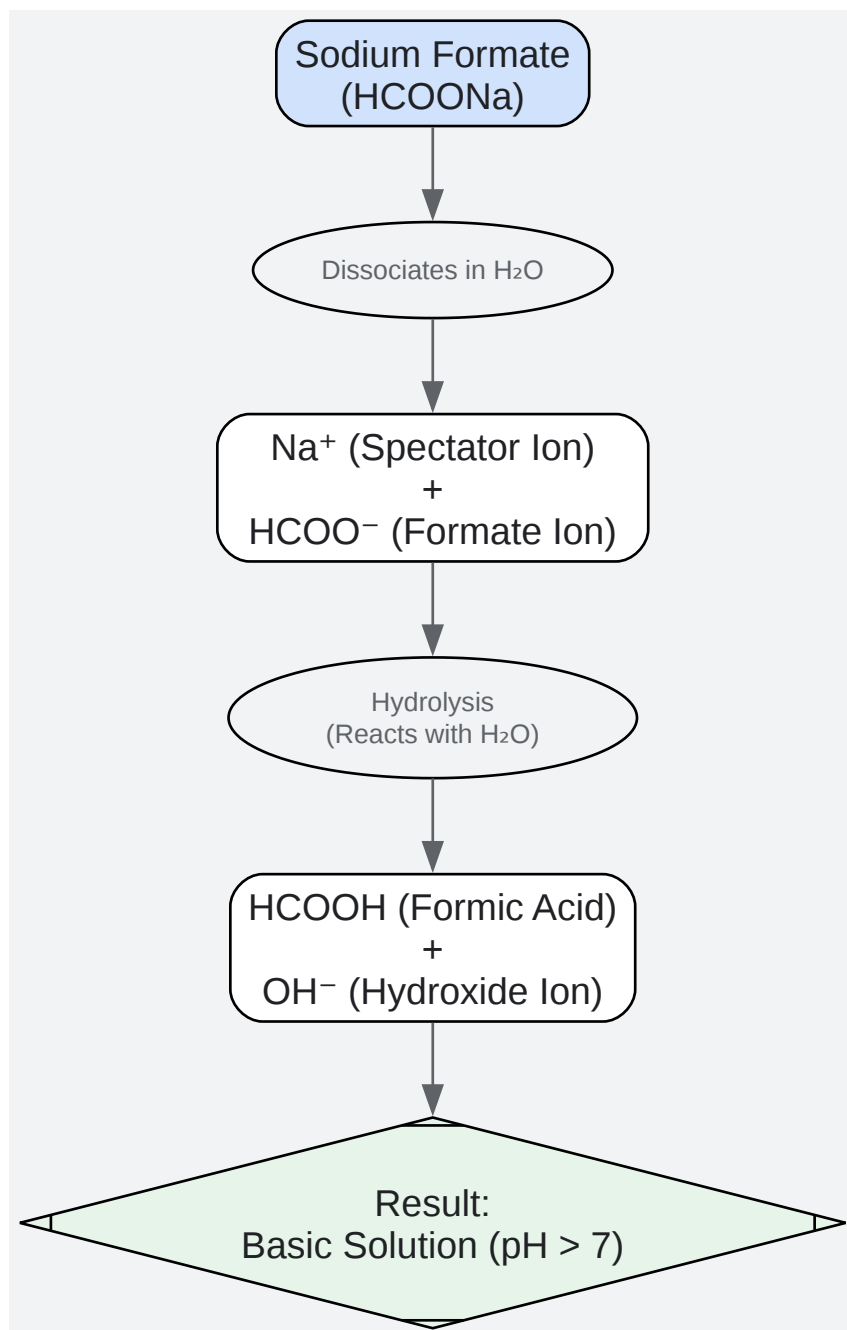
Heavy Metals and Iron: These are often determined using Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES).

- Sample Preparation: A large sample (e.g., 20 g) is ignited in a crucible at 600 °C.
- The residue is dissolved in acid (e.g., hydrochloric acid) and diluted to a known volume.
- This solution is then analyzed by AAS or ICP-OES, and the concentration of specific metals is determined by comparing the instrument response to that of calibrated standards.

Chemical Behavior and Pathways

pH in Aqueous Solution

Sodium formate is the salt of a weak acid (formic acid, HCOOH) and a strong base (sodium hydroxide, NaOH). When dissolved in water, the formate ion (HCOO^-) hydrolyzes to form formic acid and hydroxide ions (OH^-), resulting in a basic or alkaline solution.

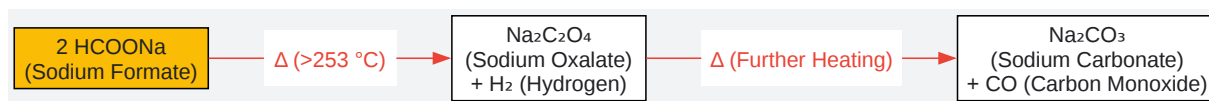


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Caption: Hydrolysis of **Sodium Formate** in Aqueous Solution.

Thermal Decomposition

When heated strongly, **sodium formate** decomposes. The initial decomposition yields sodium oxalate and hydrogen gas. Upon further heating to a higher temperature, the sodium oxalate then decomposes into sodium carbonate and carbon monoxide.



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Caption: Thermal Decomposition Pathway of **Sodium Formate**.

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References

- 1. jiuanchemical.com [jiuanchemical.com]
- 2. How to determine the purity of Sodium Formate? - Blog [zbchemic.com]
- 3. Sodium formate - Wikipedia [en.wikipedia.org]
- 4. Sodium Formate Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 5. Sodium Formate Format, SDS MSDS Sheet [mubychem.com]
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